

Proper storage and handling of Erythromycin Lactobionate in the lab

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Compound of Interest

Compound Name: *Erythromycin Lactobionate*

Cat. No.: *B125226*

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Application Notes: Erythromycin Lactobionate

1. Introduction

Erythromycin Lactobionate is the lactobionate salt of erythromycin, a macrolide antibiotic produced by a strain of *Saccharopolyspora erythraea* (formerly *Streptomyces erythraeus*).^{[1][2]} It is a water-soluble form suitable for laboratory research and in vitro applications.^[3] Erythromycin acts by inhibiting protein synthesis in susceptible bacteria, making it a valuable tool for researchers studying bacterial physiology, antibiotic resistance, and for use as a selection agent in cell culture.^{[1][4]} Its primary mechanism involves reversibly binding to the 50S subunit of the bacterial ribosome, which interferes with the translocation step of protein synthesis.^{[4][5][6][7][8]}

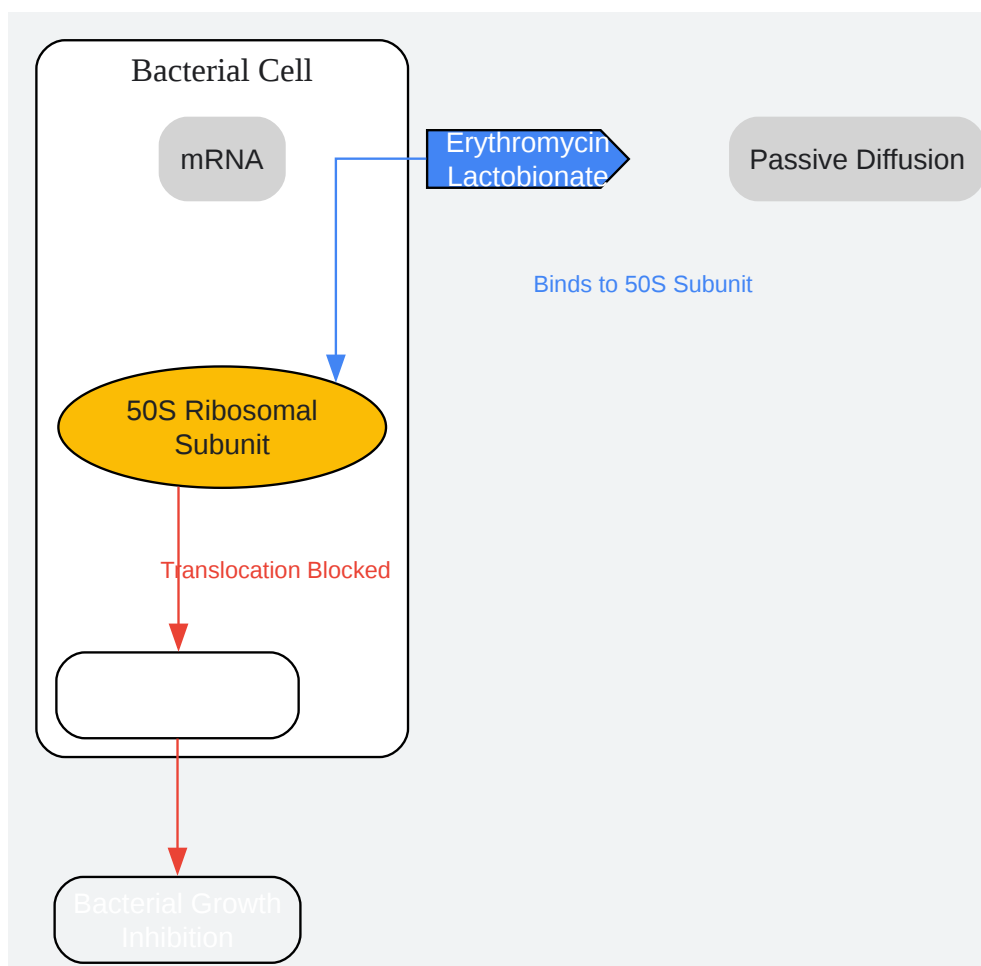
2. Physicochemical Properties

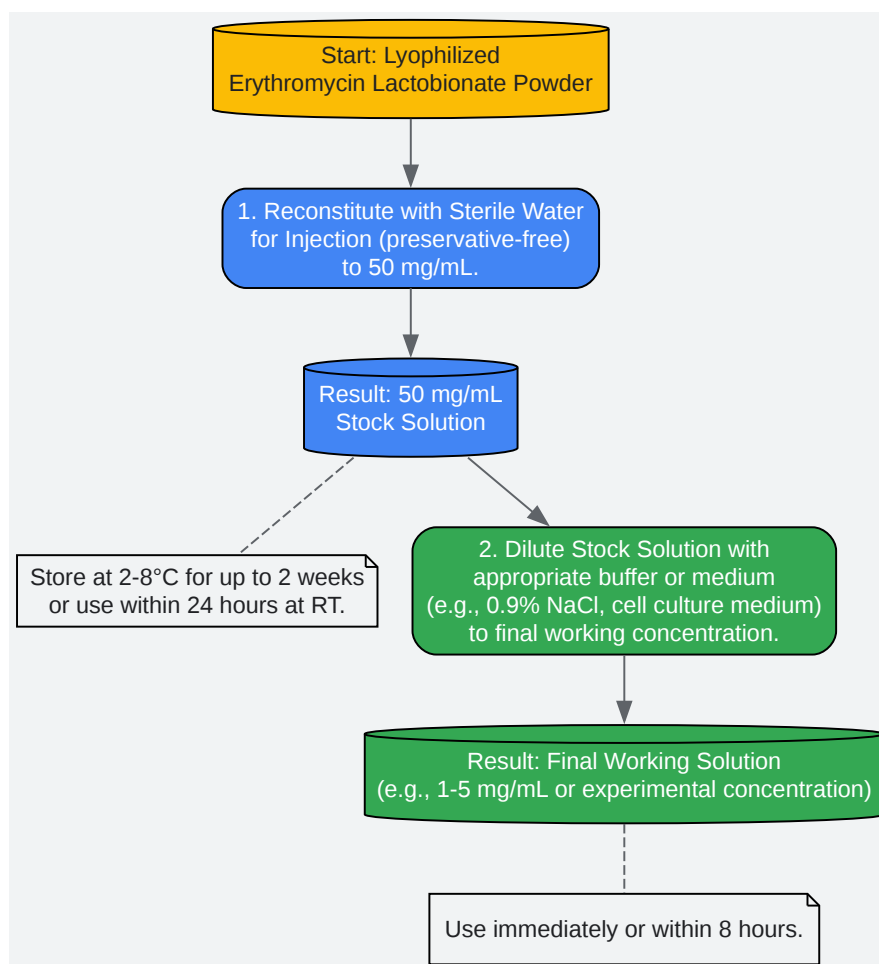
Erythromycin Lactobionate is supplied as a sterile, white to slightly yellow, lyophilized powder.^{[9][10]} It is freely soluble in water and alcohol.^[9] Key properties are summarized in the table below.

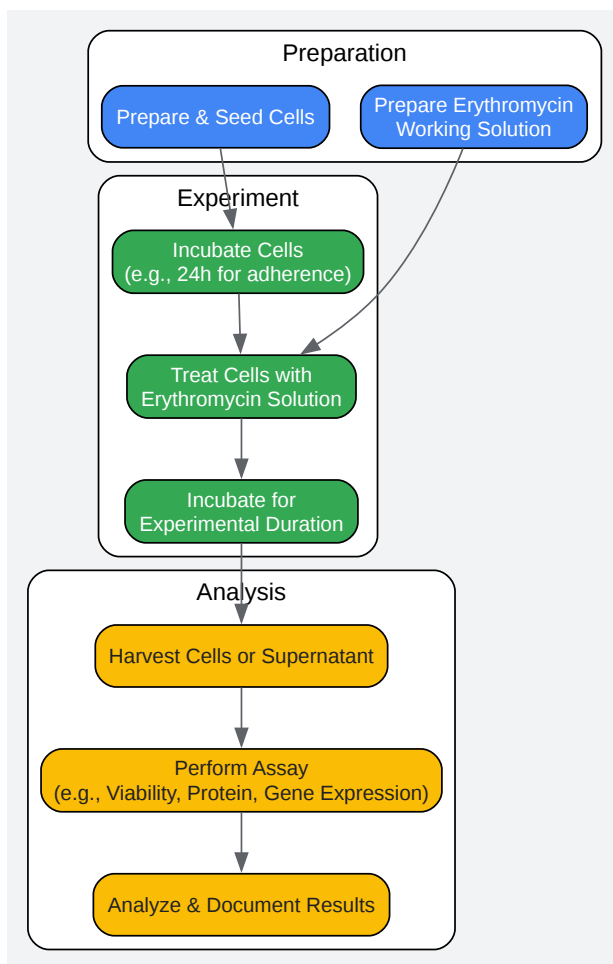
Property	Value	Citations
Molecular Weight	1092.22 g/mol	[3]
Appearance	White or slightly yellow crystals or powder	[9]
Solubility in Water	200 mg/mL	[3]
Optimal pH for Stability	6.0 - 8.0	[3][9][11]
Unstable pH	Rapidly loses potency at pH < 5.5	[1][9][12][13][14]
pH of Reconstituted Solution (50 mg/mL)	6.5 - 7.5	[10][15]

3. Mechanism of Action

Erythromycin exerts its bacteriostatic effect by inhibiting protein synthesis. It passively diffuses across the bacterial cell membrane and binds to the 23S ribosomal RNA molecule within the 50S subunit of the bacterial ribosome.[6][8] This binding action physically blocks the exit tunnel for the nascent polypeptide chain, thereby inhibiting the translocation of peptides from the A-site to the P-site and halting protein elongation.[4][7] This action is specific to bacterial ribosomes, sparing eukaryotic host cells.[4]







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